Application Note: Synthesis of Heterocycles using 4-Methoxycyclohexane-1-carbaldehyde[1]

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Compound of Interest	
Compound Name:	*4-Methoxycyclohexane-1-carbaldehyde*
CAS No.:	*120552-57-0*
Cat. No.:	*B044649*

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Introduction: The Strategic Value of 4-Methoxycyclohexane-1-carbaldehyde[1]

In modern medicinal chemistry, **4-Methoxycyclohexane-1-carbaldehyde** (CAS: 120552-57-0) serves as a critical aliphatic building block.[1] Unlike flat aromatic aldehydes, this saturated ring system offers three-dimensional complexity (

character), improving the physicochemical properties (solubility, metabolic stability) of drug candidates.

This moiety is a validated pharmacophore, appearing in inhibitors of GSK3β (kinase signaling) and mGlu1 (CNS targets). However, its effective utilization requires navigating specific stereochemical challenges—specifically the thermodynamic equilibrium between cis and trans isomers.

Key Chemical Properties

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Property	Data
Molecular Formula	$C_8H_{14}O_2$
Molecular Weight	142.20 g/mol
Boiling Point	~205°C (Predicted)
Stereochemistry	Exists as cis (axial/equatorial) and trans (diequatorial) isomers.[1][2]
Stability Note	The cis-isomer is prone to epimerization to the thermodynamically more stable trans-isomer under basic conditions or high heat.[1]

Strategic Synthetic Pathways

This guide details three high-value protocols for converting **4-Methoxycyclohexane-1-carbaldehyde** into bioactive heterocycles: Aminopyrazoles, Imidazoles, and Peptoid-like Scaffolds via Ugi-4CR.[1]

Pathway Map (Graphviz)[1]

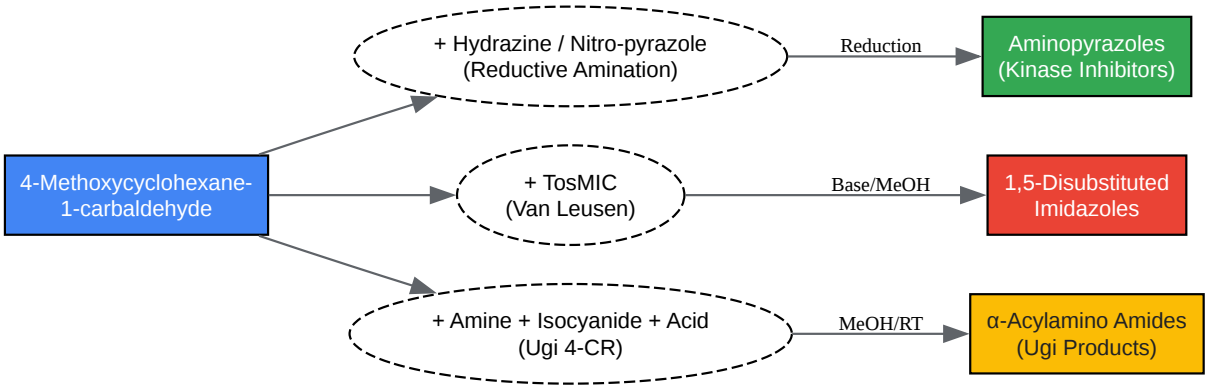

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Figure 1: Strategic divergence from the core aldehyde building block to three distinct heterocyclic classes.

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Protocol A: Synthesis of Aminopyrazoles (GSK3β Inhibitor Scaffold)

This protocol is adapted from the synthesis of known GSK3β inhibitors.[1] It utilizes the aldehyde to install the 4-methoxycyclohexyl "tail" onto a pyrazole core via reductive amination.

Mechanism

The reaction proceeds via the formation of a Schiff base between the aldehyde and an amine (often an intermediate aminopyrazole or a precursor), followed by reduction.

Experimental Procedure

- Reagents:
  - **4-Methoxycyclohexane-1-carbaldehyde** (1.0 equiv)[1]
  - 4-Nitro-1H-pyrazole-3-carboxylate derivative (or similar amine precursor)[1]
  - Reducing agent: Sodium triacetoxyborohydride (STAB) or H_2/Pd-C[1]
  - Solvent: DCE (Dichloroethane) or THF/MeOH[1]
  - Catalyst: Acetic acid (cat.)[1]
- Step-by-Step:
  - Step 1 (Imine Formation): Dissolve the amine precursor (e.g., trans-4-aminocyclohexanol derivative if building from the other side, or the pyrazole amine) in DCE. Add **4-Methoxycyclohexane-1-carbaldehyde** (1.1 equiv) and acetic acid (1-2 drops). Stir at Room Temperature (RT) for 1–2 hours.
  - Step 2 (Reduction): Cool the mixture to 0°C. Add $NaBH(OAc)_3$ (1.5 equiv) portion-wise. Allow to warm to RT and stir overnight.
  - Step 3 (Workup): Quench with saturated aqueous $NaHCO_3$.[1] Extract with DCM (3x).[1] Wash combined organics with brine, dry over Na_2SO_4, and concentrate.[3]

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- Step 4 (Cyclization/Coupling): If the pyrazole ring is not yet formed, the resulting secondary amine can be coupled with a nitro-pyrazole carboxylic acid using EDC/HOBt, followed by hydrogenation (H_2, Pd/C) to yield the final aminopyrazole.

- Critical Insight:
  - Stereocontrol: If the starting material is a pure trans isomer, avoid strong heating during imine formation to prevent epimerization to the cis form. Using STAB at mild temperatures preserves the stereochemical integrity of the cyclohexyl ring.

Protocol B: Van Leusen Imidazole Synthesis

The Van Leusen reaction is the most robust method for converting aliphatic aldehydes directly into 1,5-disubstituted imidazoles using Tosylmethyl Isocyanide (TosMIC).

Mechanism

A base-induced [3+2] cycloaddition of TosMIC to the in-situ formed aldimine, followed by elimination of p-toluenesulfinic acid.[1][4]

Experimental Procedure

- Reagents:
  - **4-Methoxycyclohexane-1-carbaldehyde** (1.0 mmol)[1]
  - Primary Amine (e.g., Benzylamine or Aniline) (1.0 mmol)
  - TosMIC (1.0 mmol)[1]
  - Base: K_2CO_3 (2.0 mmol)[1]
  - Solvent: Methanol (MeOH) or DMF[1]

- Step-by-Step:
  - Step 1 (In-situ Imine): Mix the aldehyde and the primary amine in MeOH (5 mL) and stir for 30 minutes to pre-form the imine.

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- Step 2 (Cycloaddition): Add TosMIC and K_2CO_3 to the reaction mixture.
- Step 3 (Reflux): Heat the mixture to reflux (65°C for MeOH) for 4–6 hours. Monitor by TLC.[1]
- Step 4 (Isolation): Evaporate the solvent.[1] Redissolve in EtOAc/Water. Extract the aqueous layer with EtOAc.[1] The product often requires column chromatography (Silica, Hexane/EtOAc gradient).

- Data & Yields:
  - Typical Yields: 60–80%.[1]
  - Note: This reaction tolerates the methoxy ether functionality well.[1] The basic conditions (K_2CO_3) are generally mild enough to maintain the cyclohexane conformation if not refluxed excessively long.

Protocol C: Ugi 4-Component Reaction (Peptoid Synthesis)

The Ugi reaction allows for the rapid assembly of complex peptidomimetics. The cyclohexyl group provides a lipophilic core, often enhancing membrane permeability.

Mechanism

Protonated imine formation → Isocyanide insertion → Mumm rearrangement.[1]

Experimental Procedure

- Reagents:
  - Component A: **4-Methoxycyclohexane-1-carbaldehyde** (1.0 equiv)[1]
  - Component B: Amine (e.g., 4-methoxybenzylamine) (1.0 equiv)[1]
  - Component C: Carboxylic Acid (e.g., Benzoic acid) (1.0 equiv)
  - Component D: Isocyanide (e.g., tert-Butyl isocyanide) (1.0 equiv)[1][3]

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- Solvent: Methanol (MeOH) or TFE (Trifluoroethanol)[1]

- Step-by-Step:
  - Step 1: Dissolve the aldehyde and amine in MeOH (concentration ~0.5 M). Stir for 30–60 minutes at RT to ensure imine formation.
  - Step 2: Add the carboxylic acid and stir for 10 minutes.
  - Step 3: Add the isocyanide last.[1]
  - Step 4: Stir at RT for 24 hours. (Heating is rarely required and may degrade the isocyanide).[1]
  - Step 5: Concentrate in vacuo. The product is often a solid that can be purified by recrystallization or flash chromatography.[1]

Workflow Diagram (Graphviz)

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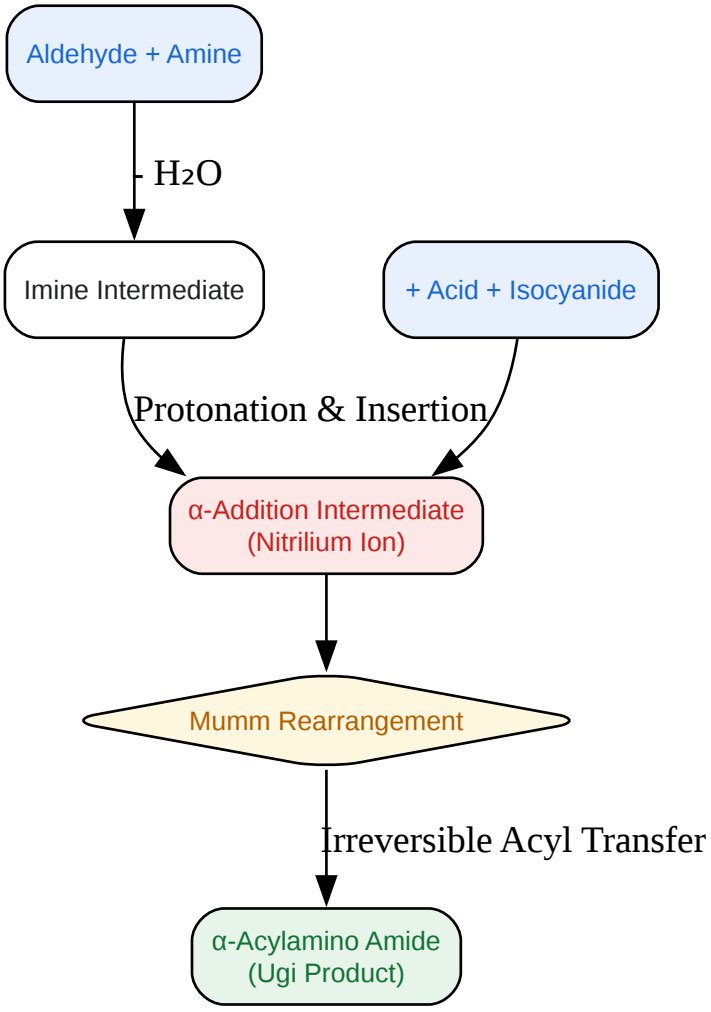

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Figure 2: Mechanistic flow of the Ugi 4-Component Reaction utilizing the aldehyde.

Expert Insights & Troubleshooting

Cis/Trans Isomerization Control

- The Problem: The alpha-proton of the aldehyde is acidic. Under strong basic conditions (e.g., NaH, LDA) or during harsh workups (Swern oxidation), the cis-isomer (axial/equatorial) will epimerize to the trans-isomer (diequatorial).
- The Solution:
  - Use Polymer-Supported Periodate for oxidizing the precursor alcohol if you need to strictly maintain stereochemistry, as this avoids the basic triethylamine workup of the Swern

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oxidation.

- For reactions like Van Leusen (which uses K_2CO_3), monitor the reaction time closely. The trans-isomer is often the desired pharmacophore in kinase inhibitors (e.g., JNJ series) due to better binding pocket fit.

Purification

- The methoxy group increases polarity compared to simple cyclohexyl analogs.[1]
- TLC Visualization: The aldehyde is not UV active (unless conjugated, which it isn't). Use Anisaldehyde stain or $KMnO_4$ dip for visualization.[1]

Storage

- Aldehydes oxidize to carboxylic acids over time.[1] Store under Nitrogen/Argon at -20°C. If the liquid becomes viscous or develops solids, purify via a short silica plug (DCM eluent) before use.[1]

References

- General Synthesis of Meso-1,4-Dialdehydes
  - Title: General Synthesis of meso-1,4-Dialdehydes and Their Application in Ir-Catalyzed Asymmetric Tishchenko Reactions.
  - Source: NIH / PubMed Central.[1]
  - URL:[Link][1]
  - Relevance: Details the stability of cyclohexanedicarboxaldehydes and methods to prevent epimerization (Swern vs.
- Van Leusen Imidazole Synthesis
  - Title: Van Leusen Imidazole Synthesis.[1][4][5][6][7]
  - Source: Organic Chemistry Portal.[1][5]

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- URL:[Link]
- Relevance: Provides the foundational mechanism and conditions for converting aldehydes to imidazoles.[1]

- GSK3β Inhibitor Synthesis (Aminopyrazoles)
  - Title: The Design and Synthesis of Potent and Selective Inhibitors of Trypanosoma brucei Glycogen Synthase Kinase 3.
  - Source: NIH / PubMed Central.[1]
  - URL:[Link]
  - Relevance: Describes the reductive amination and coupling of 4-methoxycyclohexyl amines/aldehydes in drug discovery.
- Ugi Reaction Scope
  - Title: Enantioselective Ugi and Ugi-azide reactions catalyzed by anionic stereogenic-at-cobalt(III) complexes.[1][8]
  - Source: Chemical Science (RSC).[1]
  - URL:[Link]
  - Relevance: Confirms the reactivity of cyclohexanecarbaldehyde in Ugi multicomponent reactions.

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